

"performance comparison of polyimides from different fluorene-based diamines"

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Compound of Interest

Compound Name: 9,9-Bis(4-amino-3-chlorophenyl)fluorene

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The Architectural Advantage of the Fluorene Moiety

The fluorene group, a tricyclic aromatic hydrocarbon, imparts several key advantages when incorporated into the polyimide backbone. Its rigid, planar structure enhances the thermal stability and glass transition temperature (T_g) of the resulting polymer.^[5] Furthermore, the bulky nature of the fluorene unit, particularly when substituted, hinders close chain packing, which can surprisingly improve solubility in organic solvents without significantly compromising thermal properties.^[6] This effect also contributes to lower dielectric constants and improved optical transparency, making these materials highly attractive for applications in microelectronics and flexible displays.^{[2][7]}

Below is a generalized chemical structure of a fluorene-based diamine, highlighting the core moiety that forms the basis for the polyimides discussed in this guide.

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